

Hemiphloin solvent selection for extraction

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Compound Focus: Hemiphloin

CAS No.: 3682-03-9

Cat. No.: S604859

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Hemiphloin Properties & Solvent Data

The table below summarizes the key information available for **Hemiphloin**, which is crucial for planning your extraction and dissolution experiments.

| Property | Details |
|----------------------|---|
| Compound Type | Flavonoid [1] |
| Molecular Formula | C ₂₁ H ₂₂ O ₁₀ [1] |
| Molecular Weight | 434.4 g/mol [1] |
| Physical Description | Powder [1] |
| Source | Roots of <i>Dalbergia odorifera</i> [1] |
| Suitable Solvents | DMSO, Pyridine, Methanol, Ethanol [1] |

Stock Solution Preparation Guide The following table provides dilution ratios for preparing stock solutions of **Hemiphloin**, based on the supplier's data [1]. This is essential for ensuring consistent starting points in your experiments.

| Amount | Solvent Volume for 1 mM Stock | Solvent Volume for 10 mM Stock |
|--------|-------------------------------|--------------------------------|
| 1 mg | 2.302 mL | 0.2302 mL |
| 5 mg | 11.510 mL | 1.1510 mL |
| 10 mg | 23.020 mL | 2.3020 mL |

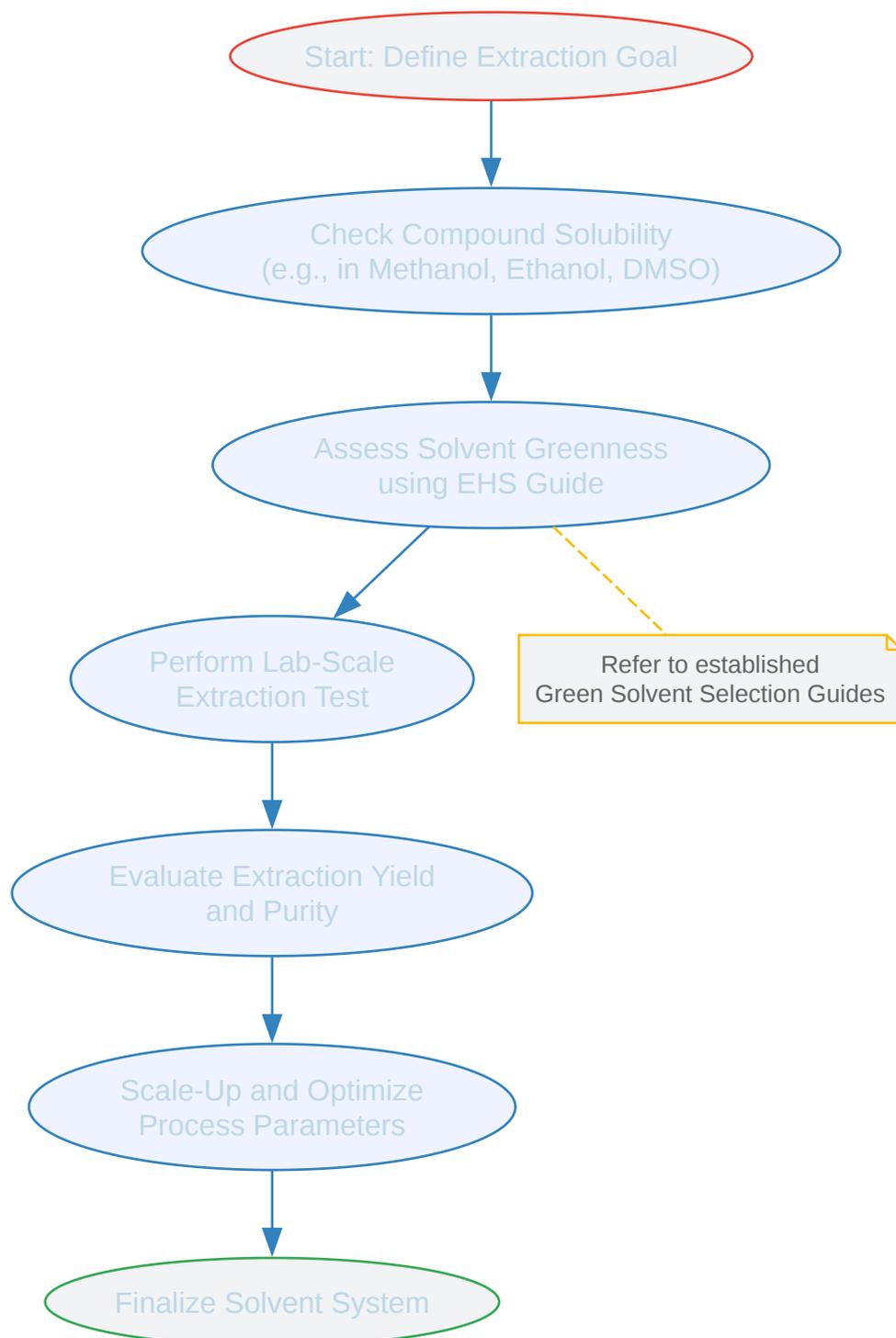
Green Solvent Selection Guide

For broader context in solvent selection, here are the Environmental, Health, and Safety (EHS) scores for common solvents, as assessed by ETH Zurich. A lower score indicates a greener, or less hazardous, solvent [2].

| Solvent | EHS Score (Lower is Greener) |
|-----------------------------|------------------------------|
| Ethanol | ~2.0 [2] |
| Methanol | Information missing |
| Acetone | Information missing |
| Diethyl Ether | 3.9 [2] |
| Toluene | Information missing |
| Dichloromethane (DCM) | Information missing |
| Chloroform | Information missing |
| N,N-Dimethylformamide (DMF) | 3.7 [2] |
| 1,4-Dioxane | 5.0 [2] |

Experimental Workflow for Solvent Selection

The following diagram outlines a logical workflow for selecting an optimal solvent for natural product extraction, incorporating both performance and green chemistry principles.



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Frequently Asked Questions

What are the primary safety considerations when choosing a solvent for extraction? You should consider a solvent's **Environmental, Health, and Safety (EHS) profile**. This includes its volatility (risk of exposure, air emissions), toxicity (e.g., carcinogenicity, reproductive toxicity), and physical hazards (flammability). Solvents like Dichloromethane (DCM) and Chloroform are classified as likely carcinogens, while toluene is suspected of damaging the unborn child [2]. Always consult Safety Data Sheets (SDS) and solvent selection guides.

Why should I use a green solvent selection guide? These guides help you move beyond simply finding a solvent that works, to choosing one that is safer and more sustainable. They provide a structured way to avoid solvents that are facing increasing regulatory restrictions (e.g., under REACH in Europe), such as DMF, DMAc, and NMP [2]. Using greener solvents like ethanol or ethyl acetate can improve lab safety and reduce environmental impact.

The extraction yield for my compound is low. What could be the problem? Low yield can be influenced by the solvent composition. As seen in hemp protein extraction, the choice between alkaline, saline, or neutral aqueous solvents can significantly impact both yield and the specific profile of compounds extracted [3]. It's not just about total yield; the solvent can selectively extract different fractions. Troubleshoot by testing a different solvent from the recommended list or adjusting the solvent concentration.

How should I store Hemiphloin and its solutions?

- **Solid Powder:** Store at 2-8°C in a tightly sealed vial. Under these conditions, it can be stored for up to 24 months [1].
- **Stock Solutions:** For solutions in DMSO or other solvents, it is best to prepare and use them on the same day. If you must prepare stock solutions in advance, store them as aliquots in tightly sealed vials at -20°C. These are typically usable for up to two weeks [1].

Troubleshooting Common Scenarios

| Scenario | Possible Cause | Suggested Action |
|---|--|---|
| Low Extraction Yield | Solvent polarity mismatch, insufficient extraction time, or incorrect temperature. | Verify solvent is on the recommended list (e.g., Methanol, Ethanol). Systematically test other solvents from the green selection guide. Optimize time and temperature parameters. |
| Poor Compound Solubility | The selected solvent is not suitable, or the compound may require a more specialized solvent system. | Confirm the solvent is appropriate (e.g., DMSO for high-polarity applications). Consider using a co-solvent (e.g., a water-ethanol mixture) to improve solubility. |
| Unexpected Bands/Peaks in Analysis | Co-extraction of impurities or degradation of the compound/solvent. | Ensure solvent purity. Avoid harsh conditions that may degrade the flavonoid. Use purification techniques (e.g., recrystallization, chromatography) post-extraction. |

Key Recommendations for Researchers

- **Prioritize Green Solvents:** When possible, start your solvent selection with greener options like **ethanol or ethyl acetate**, which have favorable EHS profiles [2].
- **Validate for Your Application:** The recommended solvents for **Hemiphloin** (DMSO, Methanol, Ethanol) are a starting point. You will need to experimentally determine which one offers the best yield and purity for your specific source material and extraction method.
- **Consult Multiple Resources:** Combine specific compound data (like that provided for **Hemiphloin**) with broader solvent selection guides to make informed, safe, and sustainable choices.

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References

1. | CAS:71963-94-5 | Manufacturer ChemFaces Hemiphloin [chemfaces.com]

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